

# Solvent Yellow 93 chemical structure and CAS number.

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## Compound of Interest

Compound Name: Solvent Yellow 93

Cat. No.: B15554897

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## An In-depth Technical Guide to Solvent Yellow 93

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Solvent Yellow 93**, a methine-class dye. The information is curated for professionals in research and development who require detailed technical data for their work.

### Core Chemical Identity

Chemical Structure and CAS Number

**Solvent Yellow 93** is chemically known as 4-[(1,5-dihydro-3-methyl-5-oxo-1-phenyl-4H-pyrazol-4-ylidene)methyl]-2,4-dihydro-5-methyl-2-phenyl-3H-Pyrazol-3-one. It belongs to the methine class of dyes.

The primary Chemical Abstracts Service (CAS) number for **Solvent Yellow 93** is 4702-90-3. An alternative CAS number, 61969-52-6, is also associated with this compound.<sup>[1][2][3][4]</sup>

### Physicochemical Properties

A summary of the key physicochemical properties of **Solvent Yellow 93** is presented in the tables below. This data has been compiled from various technical data sheets to provide a

comparative overview.

Table 1: General Properties of **Solvent Yellow 93**

Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>18</sub> N <sub>4</sub> O <sub>2</sub>	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	358.39 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Greenish-yellow powder	<a href="#">[7]</a> <a href="#">[8]</a>
C.I. Name	Solvent Yellow 93	<a href="#">[1]</a> <a href="#">[6]</a>
C.I. Number	48160	<a href="#">[1]</a> <a href="#">[6]</a>

Table 2: Resistance and Fastness Properties

Property	Value	Reference
Heat Resistance	>300 °C	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Light Fastness	5-8 (on a scale of 1-8)	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Acid Resistance	4-5 (on a scale of 1-5)	<a href="#">[2]</a> <a href="#">[9]</a>
Alkali Resistance	5 (on a scale of 1-5)	<a href="#">[2]</a> <a href="#">[9]</a>

Table 3: Solubility Data

Solvent	Solubility (g/L at 20°C)	Reference
Acetone	5.2	[4]
Butyl Acetate	4.2	[4]
Methylbenzene	10.6	[4]
Dichloromethane	2.3	[4]
Ethyl Alcohol	1.1	[4]
DMSO	6.25 mg/mL (requires sonication)	[6]
Water	Insoluble	[1][7]

## Experimental Protocols

### Synthesis of Solvent Yellow 93

A common method for the synthesis of **Solvent Yellow 93** involves the condensation reaction of aniline compounds with aromatic ketone compounds.[10] A general two-step process is outlined below.

#### Step 1: Diazotization

- A primary aromatic amine is dissolved in an acidic medium (e.g., hydrochloric acid).
- The solution is cooled to 0-5 °C.
- A solution of sodium nitrite is added dropwise while maintaining the low temperature to form the diazonium salt.

#### Step 2: Coupling Reaction

- The diazonium salt solution is slowly added to a solution of a coupling agent, such as a methine precursor, in a weakly alkaline solution.
- The reaction mixture is stirred until the coupling reaction is complete, resulting in the formation of the azomethine dye.

- The precipitated dye is then filtered, washed, and dried.

A specific patented method involves the reaction of DMF and 1,3-dimethyl-5-pyrazolone in chlorobenzene at a temperature of 125-135°C for 22-26 hours.[10]

## Analytical Method: High-Performance Liquid Chromatography (HPLC)

While a specific, validated HPLC method for **Solvent Yellow 93** is not readily available in the public domain, a general approach based on methods for similar solvent dyes can be employed for its quantification.[11]

Objective: To determine the purity and concentration of **Solvent Yellow 93** in a sample.

Materials and Equipment:

- High-Performance Liquid Chromatograph (HPLC) system with a UV-Vis detector
- C18 reverse-phase column
- **Solvent Yellow 93** standard
- Methanol (HPLC grade)
- Water (deionized)
- Syringe filters (0.45 µm)

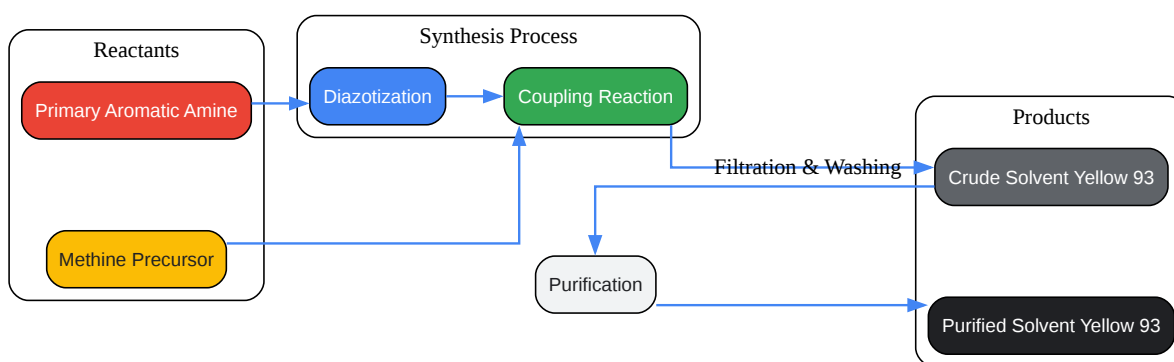
Procedure:

- **Standard Preparation:** Prepare a stock solution of **Solvent Yellow 93** standard in methanol. Create a series of calibration standards by diluting the stock solution.
- **Sample Preparation:** Dissolve the sample containing **Solvent Yellow 93** in methanol. Filter the solution through a 0.45 µm syringe filter before injection.
- **Chromatographic Conditions:**

- Mobile Phase: An isocratic mobile phase of 90:10 methanol:water can be used as a starting point.<sup>[11]</sup>
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Detection Wavelength: To be determined by UV-Vis scan of the standard (typically in the visible range for a yellow dye).
- Analysis: Inject the standards and the sample into the HPLC system.
- Quantification: Create a calibration curve by plotting the peak area of the standards against their concentration. Determine the concentration of **Solvent Yellow 93** in the sample by interpolating its peak area on the calibration curve.

## Visualizing the Synthesis Pathway

The synthesis of **Solvent Yellow 93** can be represented as a logical workflow. The following diagram, generated using the DOT language, illustrates the key steps.



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Caption: Synthesis workflow for **Solvent Yellow 93**.

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Address: 3281 E Guasti Rd

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